

# Essential Safety and Logistical Information for Handling VPC-18005

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## Compound of Interest

Compound Name: VPC-18005

Cat. No.: B10831163

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This document provides crucial guidance for the safe handling, use, and disposal of **VPC-18005**, a small molecule ERG antagonist. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining experimental integrity.

## Personal Protective Equipment (PPE)

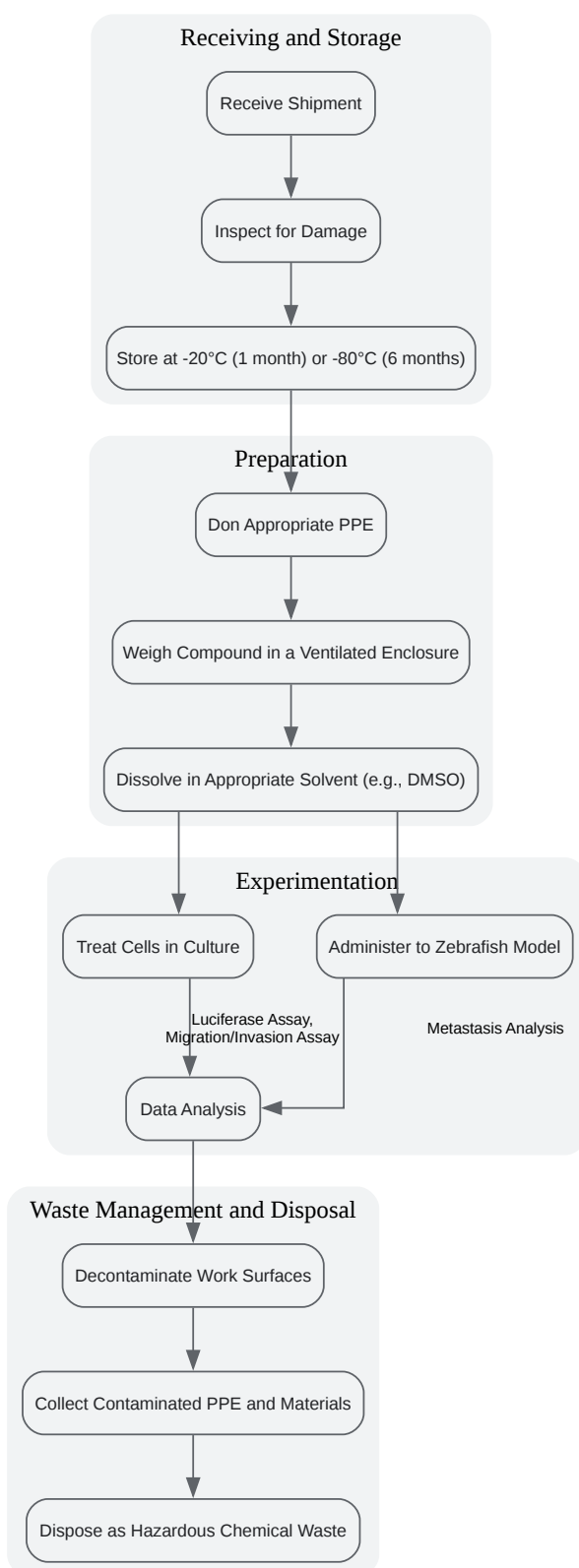
The use of appropriate personal protective equipment is mandatory when handling **VPC-18005**. The following table summarizes the required PPE.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemically resistant, disposable gloves (e.g., nitrile)
Eye Protection	Safety Glasses	ANSI Z87.1 certified safety glasses with side shields or goggles
Body Protection	Lab Coat	Standard laboratory coat
Respiratory Protection	Respirator	Required when handling the compound as a powder or when engineering controls are insufficient. A NIOSH-approved N95 or higher-rated respirator is recommended

Note: It is crucial to use PPE made of materials that have been tested for resistance to the specific chemicals being handled. Always inspect PPE for integrity before use.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **VPC-18005** is essential to minimize exposure and contamination risk. The following workflow outlines the key steps.



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**Caption:** Experimental workflow for handling VPC-18005.

## Disposal Plan

All waste materials contaminated with **VPC-18005** must be treated as hazardous chemical waste. This includes, but is not limited to, pipette tips, centrifuge tubes, gloves, and any excess or expired compound.

Waste Type	Disposal Procedure
Solid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Sharps	Dispose of in a designated sharps container for hazardous chemical waste.

Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

## Experimental Protocols

**VPC-18005** has been utilized in various in vitro and in vivo studies to investigate its inhibitory effects on the ERG transcription factor in prostate cancer.

### In Vitro Luciferase Reporter Assay

This assay is used to quantify the inhibitory effect of **VPC-18005** on ERG-mediated gene transcription.

Methodology:

- Seed prostate cancer cells (e.g., VCaP) in a 96-well plate.
- Transfect cells with a luciferase reporter plasmid containing an ERG-responsive promoter.
- Treat the cells with varying concentrations of **VPC-18005** (e.g., 0.1  $\mu$ M to 50  $\mu$ M) or a vehicle control (e.g., DMSO).

- Incubate for 24-48 hours.
- Lyse the cells and measure luciferase activity using a luminometer.
- Normalize luciferase activity to a co-transfected control plasmid (e.g., Renilla luciferase) to account for variations in transfection efficiency and cell number.

## Cell Migration and Invasion Assays

These assays assess the impact of **VPC-18005** on the migratory and invasive capabilities of cancer cells.

Methodology:

- Seed ERG-expressing prostate cancer cells in the upper chamber of a transwell insert (with or without a Matrigel coating for invasion and migration assays, respectively).
- Add media containing a chemoattractant (e.g., fetal bovine serum) to the lower chamber.
- Treat the cells in the upper chamber with **VPC-18005** or a vehicle control.
- Incubate for a specified period (e.g., 24 hours).
- Remove non-migrated/invaded cells from the top of the insert.
- Fix and stain the cells that have migrated/invaded to the bottom of the insert.
- Quantify the number of migrated/invaded cells by microscopy.

## Zebrafish Xenograft Model of Metastasis

This in vivo model is used to evaluate the effect of **VPC-18005** on cancer cell metastasis.

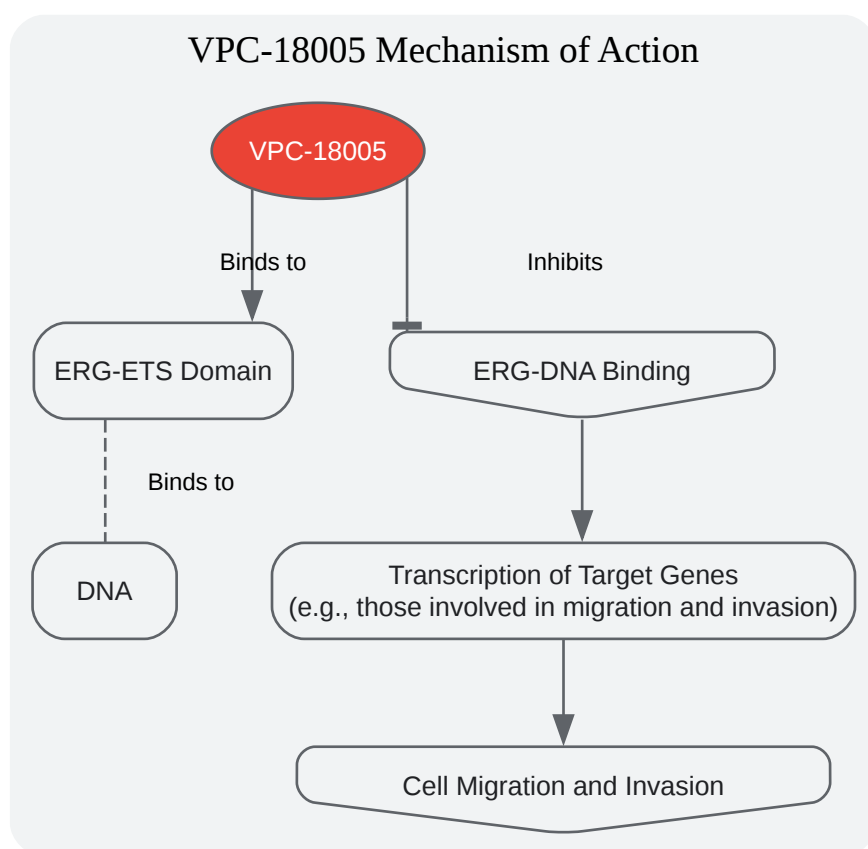
Methodology:

- Microinject fluorescently labeled human prostate cancer cells into the yolk sac of zebrafish embryos.
- Expose the embryos to **VPC-18005** or a vehicle control in the surrounding water.

- Monitor the dissemination of cancer cells from the yolk sac to other parts of the embryo over several days using fluorescence microscopy.
- Quantify the extent of metastasis by counting the number of fluorescent cells that have migrated beyond the injection site.

## Signaling Pathway

**VPC-18005** functions by directly targeting the ERG-ETS domain, thereby inhibiting its ability to bind to DNA and regulate the transcription of target genes involved in cell migration, invasion, and metastasis.



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**Caption: VPC-18005** signaling pathway.

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